

Proper Disposal Procedures for 2-Methyl-3-nitropyridin-4-ol

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Compound of Interest

Compound Name: 2-Methyl-3-nitropyridin-4-ol

Cat. No.: B170364

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For Immediate Reference: The proper disposal of **2-Methyl-3-nitropyridin-4-ol**, a chemical with CAS Number 18614-66-9, requires adherence to hazardous waste regulations.[\[1\]](#) This compound and its derivatives are recognized for their potential toxicity and environmental hazards.[\[2\]](#)[\[3\]](#) The following guide provides essential safety and logistical information for researchers, scientists, and drug development professionals.

I. Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **2-Methyl-3-nitropyridin-4-ol** is not readily available, data from related nitropyridine compounds suggest it should be handled as a hazardous substance. Associated hazards are likely to include:

- Toxicity: Harmful if swallowed or in contact with skin.[\[4\]](#)[\[5\]](#)
- Irritation: Causes skin and serious eye irritation.[\[5\]](#)
- Respiratory Issues: May cause respiratory irritation.[\[5\]](#)

Therefore, it is crucial to treat **2-Methyl-3-nitropyridin-4-ol** as hazardous waste and follow all institutional and regulatory protocols for disposal.

II. Personal Protective Equipment (PPE)

Before handling **2-Methyl-3-nitropyridin-4-ol** for disposal, ensure the following personal protective equipment is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood, to avoid inhalation of any dust or vapors.

III. Step-by-Step Disposal Protocol

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect any solid **2-Methyl-3-nitropyridin-4-ol** waste, including contaminated items like weigh boats and filter paper, in a designated, compatible, and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Liquid Waste:
 - If dissolved in a solvent, collect the solution in a designated hazardous waste container for flammable or organic waste.
 - Ensure the container is compatible with the solvent used.
 - Never dispose of solutions containing this compound down the drain.[\[6\]](#)

2. Container Labeling:

- Properly label the hazardous waste container with the following information:
 - The words "Hazardous Waste."
 - The full chemical name: "**2-Methyl-3-nitropyridin-4-ol**."

- The CAS Number: "18614-66-9."[\[1\]](#)
- An accurate estimation of the concentration and total volume or mass.
- The date the waste was first added to the container.
- The associated hazards (e.g., "Toxic," "Irritant").

3. Storage:

- Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.[\[7\]](#)[\[8\]](#)
- The SAA should be a secondary containment bin to prevent spills.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.

4. Disposal Request:

- Once the container is full or has been in storage for the maximum allowable time per institutional guidelines (often 6-12 months), submit a chemical waste pickup request to your institution's EHS office.[\[7\]](#)
- Do not attempt to transport the waste off-site yourself.

IV. Spill and Emergency Procedures

• Minor Spill:

- Alert personnel in the immediate area.
- Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or a commercial spill kit).
- Collect the absorbed material and any contaminated debris into a designated hazardous waste container.

- Clean the spill area with soap and water.
- Major Spill:
 - Evacuate the area immediately.
 - Alert your institution's EHS or emergency response team.
 - Provide them with the chemical name and any available hazard information.

V. Quantitative Data Summary

Property	Value	Source
CAS Number	18614-66-9	[1]
Molecular Formula	C6H6N2O3	[1]

VI. Disposal Decision Workflow

Caption: A workflow diagram illustrating the decision-making process for the proper disposal of **2-Methyl-3-nitropyridin-4-ol** waste.

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